

Application Note: High-Efficiency Stille Cross-Coupling of 3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine

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Compound of Interest

Compound Name: 3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine

CAS No.: 1204580-69-7

Cat. No.: B581428

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Abstract & Strategic Value

This guide details the optimized application of **3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine** (CAS: 1264193-67-0), a versatile heterocyclic building block. This reagent allows for the modular installation of a 3,5-disubstituted pyridine scaffold—a "privileged structure" in kinase inhibitors and GPCR ligands.

The dimethoxymethyl group serves as a robust masked aldehyde, stable under basic Stille coupling conditions but readily convertible to a formyl group for subsequent reductive amination or olefination. The tributylstannyl moiety enables mild, neutral cross-coupling with aryl halides, avoiding the harsh basicity required for boronic acids (Suzuki) or organozincs (Negishi), thus preserving sensitive pharmacophores.

Chemical Profile

Parameter	Specification
Compound Name	3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine
CAS Number	1264193-67-0
Molecular Formula	C ₂₀ H ₃₇ NO ₂ Sn
Molecular Weight	442.22 g/mol
Appearance	Colorless to pale yellow oil
Stability	Air-stable (short term); store under Argon at 4°C. Moisture stable.
Solubility	Soluble in DCM, THF, Toluene, DMF, Dioxane.
Key Functionality	C5-Stannane: Nucleophile for Pd-catalyzed coupling. C3-Acetal: Acid-labile aldehyde precursor.

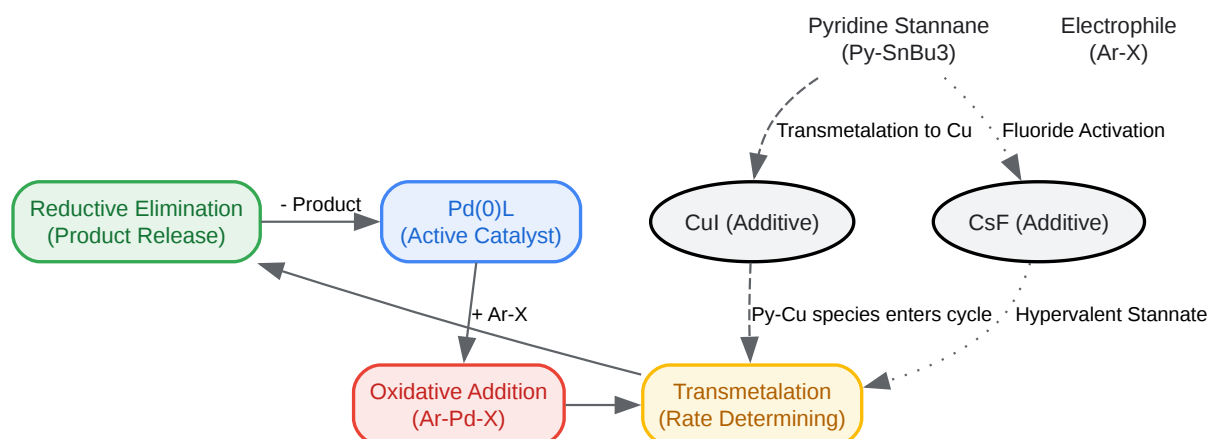
Mechanistic Insight & Catalytic Cycle

The Stille coupling of electron-deficient heterocycles like pyridine presents unique challenges. The pyridine nitrogen can coordinate to the Palladium(II) center, potentially arresting the catalytic cycle. Furthermore, the electron-poor nature of the pyridine ring slows the transmetalation step.

Optimization Strategy:

- Ligand Selection:** Use bulky ligands (e.g., AsPh₃, XPhos) or chelating ligands (dppf) to prevent non-productive coordination of the pyridine nitrogen.
- Copper Effect:** The addition of CuI facilitates the "Copper Effect," where the organostannane transmetalates to Copper first, forming a more reactive organocopper species that transfers the organic group to Palladium.
- Fluoride Activation:** Fluoride ions (CsF) form hypervalent stannate species [R-SnBu₃F]⁻, which are significantly more nucleophilic and accelerate transmetalation.

Diagram 1: Catalytic Cycle & Activation Pathways[1]



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Caption: The Stille cycle highlighting dual activation pathways: Copper(I) mediation and Fluoride-assisted hypervalent stannate formation to overcome pyridine deactivation.

Standardized Experimental Protocols

Method A: Standard Conditions (Robust & Scalable)

Best for: Aryl iodides, electron-deficient aryl bromides, and non-hindered substrates.

Reagents:

- Aryl Halide (1.0 equiv)[1][2]
- **3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine** (1.1 – 1.2 equiv)
- Pd(PPh₃)₄ (5 mol%)
- Toluene (anhydrous, 0.1 M concentration)

Procedure:

- Charge a reaction vial with the Aryl Halide, Pyridine Stannane, and Pd(PPh₃)₄.

- Evacuate and backfill with Nitrogen or Argon (3 cycles).
- Add anhydrous Toluene via syringe.
- Heat to 100–110°C for 4–12 hours. Monitor by LCMS.
- Critical: Do not expose to air while hot to prevent catalyst decomposition (Pd black precipitation).
- Cool to room temperature and proceed to Tin Removal Protocol.

Method B: "Difficult" Couplings (Hindered/Deactivated)

Best for: Aryl chlorides, electron-rich aryl bromides, or heteroaryl chlorides.

Reagents:

- Aryl Halide (1.0 equiv)[1][2]
- **3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine** (1.2 equiv)
- Pd₂(dba)₃ (2.5 mol%)
- Ligand: XPhos or AsPh₃ (5–10 mol%)
- Additive: CuI (10 mol%) OR CsF (2.0 equiv)
- Solvent: 1,4-Dioxane or DMF (anhydrous, degassed)

Procedure:

- Combine Pd source, Ligand, Aryl Halide, Stannane, and Additive in a pressure vial.
- Purge with Argon. Add solvent.[2]
- Heat to 80–100°C.
 - Note: If using CsF, the reaction can often be run at lower temperatures (60–80°C) due to fluoride activation.

- Monitor closely; CuI-mediated reactions are often faster.

Purification & Tin Removal (Critical for Drug Dev)

Removing tributyltin residues is the primary challenge in Stille chemistry. Tin is toxic and lipophilic, often co-eluting with the product.^[3]

Protocol: Potassium Fluoride (KF) on Silica

This is the most effective method for parallel synthesis and medicinal chemistry.

- Preparation: Prepare a slurry of Silica Gel (100 g) in water/KF solution (10 g KF in 20 mL H₂O). Mix until a free-flowing powder is obtained. Alternatively, use 10% w/w solid Potassium Carbonate mixed with Silica.^[4]
- Execution:
 - Dilute the crude reaction mixture with Ethyl Acetate or Ether.^[4]
 - Add the KF/Silica mixture (approx.^[4] 50x weight of tin reagent).^[5]
 - Stir vigorously at room temperature for 30 minutes. The fluoride binds the tin, forming insoluble polymeric fluorostannanes.
- Filtration: Filter through a pad of Celite. The tin residues remain on the solid phase.
- Wash: Wash the pad with EtOAc.
- Result: The filtrate contains the product with <50 ppm Tin levels.

Protocol: Aqueous KF Wash (Alternative)^[3]

- Dilute reaction with EtOAc.^[2]
- Wash organic layer 3x with saturated aqueous KF solution.^[4]
- Warning: This can cause emulsions. If an emulsion forms, filter the biphasic mixture through Celite.^[4]

Deprotection of the Acetal

Converting the masked aldehyde to the active formyl group.

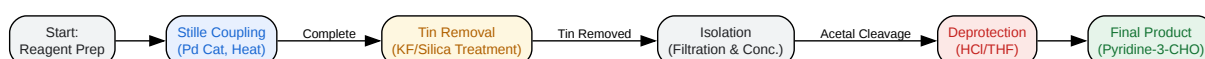
Reagents: 2N HCl (aq), THF.

Procedure:

- Dissolve the purified coupling product in THF.
- Add 2N HCl (10 equiv).
- Stir at RT for 1–4 hours.
 - Monitoring: The acetal (singlet at ~5.4 ppm in ^1H NMR) disappears; the aldehyde proton appears (~10.0 ppm).
- Workup: Neutralize carefully with saturated NaHCO_3 (gas evolution!). Extract with DCM.

Workflow Visualization

Diagram 2: Experimental Workflow



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Caption: Step-by-step workflow from coupling to the final deprotected aldehyde.

Troubleshooting Guide

Issue	Probable Cause	Solution
No Reaction	Catalyst poisoning by Pyridine N.	Switch to Pd ₂ (dba) ₃ / XPhos or add CuI (10 mol%).
Protodestannylation	Traces of acid or moisture.	Ensure anhydrous conditions. Add mild base (Cs ₂ CO ₃) if necessary.
Homocoupling (Ar-Ar)	Oxidative coupling of Stannane.	Degass solvents thoroughly (freeze-pump-thaw). Avoid air.
Black Precipitate	Pd precipitation (Ligand dissociation).	Add more ligand (PPh ₃) or switch to thermally stable ligands (dppf).
Emulsion during Workup	Insoluble Tin Fluorides.	Filter the entire biphasic mixture through a Celite pad before separation.

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